

A Comprehensive Technical Guide to 4-Methyl-1,10-phenanthroline

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Compound of Interest

Compound Name: 4-Methyl-1,10-phenanthroline

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methyl-1,10-phenanthroline, a heterocyclic aromatic organic compound, is a derivative of 1,10-phenanthroline.^[1] Its unique structure, featuring a phenanthroline core with a methyl group substituent, imparts specific chemical properties that make it a valuable ligand in coordination chemistry and a subject of interest in various scientific disciplines.^[1] This technical guide provides an in-depth overview of **4-Methyl-1,10-phenanthroline**, including its chemical identity, physicochemical properties, synthesis protocols, and key applications, with a focus on its role in scientific research and development.

Chemical Identity and Properties

The formal IUPAC name for this compound is **4-methyl-1,10-phenanthroline**.^{[2][3][4]} It is also commonly referred to as 4-Me-phen.

Physicochemical Data

A summary of the key physicochemical properties of **4-Methyl-1,10-phenanthroline** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ N ₂	[1][2]
Molecular Weight	194.23 g/mol	[2]
Appearance	Off-white crystalline solid	[2]
Melting Point	143-145 °C	[5]
Solubility	Soluble in water	[5][6]
CAS Number	31301-28-7	[2][3]
InChI Key	NAZZKEZTSOOC SZ-UHFFFAOYSA-N	[2]
SMILES	CC1=C2C=CC3=C(C2=NC=C1)N=CC=C3	[2]

Synthesis of 4-Methyl-1,10-phenanthroline

A common and efficient method for the synthesis of **4-Methyl-1,10-phenanthroline** involves a two-step process starting from lepidine.[7] The general workflow for this synthesis is outlined below.

Experimental Protocol: Synthesis from Lepidine

Step 1: Nitration of Lepidine to 8-Nitrolepidine[7]

- Lepidine is first nitrated using a sulfonitric mixture.[7]
- The reaction mixture is carefully controlled, and 8-Nitrolepidine is isolated from the reaction media.
- Recrystallization is employed to purify the 8-Nitrolepidine, resulting in a yield of approximately 50%.[7]

Step 2: Reduction of 8-Nitrolepidine to 8-Aminolepidine[7]

- The isolated 8-Nitrolepidine is reduced to 8-aminolepidine.

- A common reducing agent for this step is sodium borohydride, which has been shown to provide a high yield of 98%.^[7]

Step 3: Skraup Synthesis to **4-Methyl-1,10-phenanthroline**^[7]

- The synthesized 8-aminolepidine is then reacted with glycerol in the presence of an acid catalyst, such as sulfuric acid, and an oxidizing agent.^[7] This is a variation of the Skraup synthesis.
- The reaction mixture is heated, and the crude **4-Methyl-1,10-phenanthroline** is isolated.
- Purification is achieved through recrystallization from a suitable solvent mixture, such as toluene and hexane, to yield the final product with a reported yield of 66%.^[7]

Synthesis Workflow Diagram



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Caption: Synthetic pathway of **4-Methyl-1,10-phenanthroline**.

Applications in Research and Development

4-Methyl-1,10-phenanthroline serves as a crucial building block and ligand in various areas of chemical and biological research.

Coordination Chemistry

As a bidentate ligand, **4-Methyl-1,10-phenanthroline** readily forms stable complexes with a wide range of metal ions.^[1] The presence of the methyl group can influence the steric and electronic properties of the resulting metal complexes, thereby tuning their reactivity,

photophysical properties, and catalytic activity.[1] These complexes are investigated for applications in:

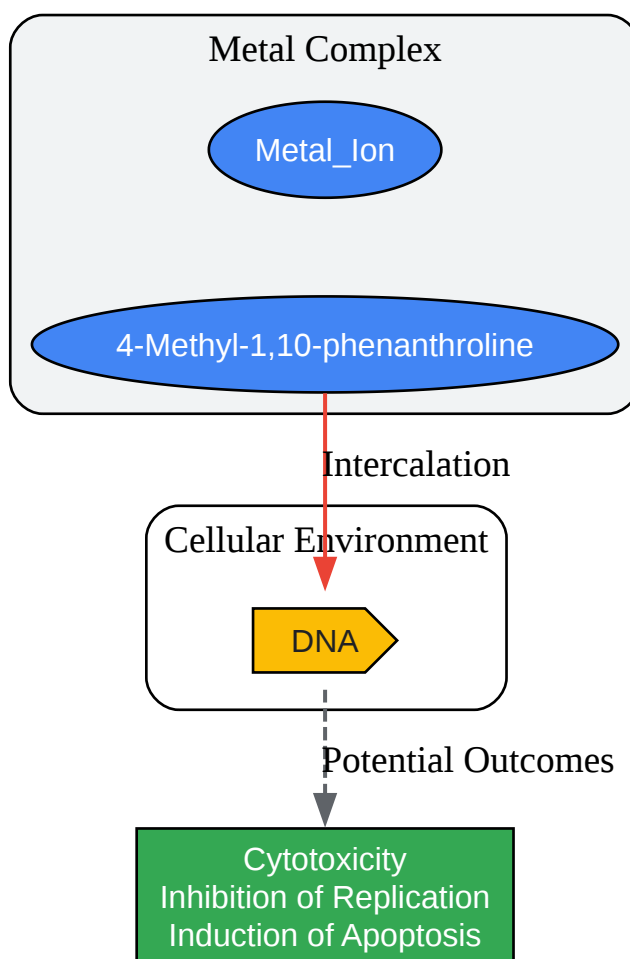
- Photocatalysis: Ruthenium and iridium complexes of 4-Me-phen have been explored for their potential in light-driven chemical transformations.[1]
- Light-Emitting Devices: The luminescent properties of certain metal complexes make them candidates for use in organic light-emitting diodes (OLEDs) and other light-emitting technologies.[1]
- Sensors: The ability of these complexes to interact with other molecules can be exploited for the development of chemical sensors.

Biological Applications

The planar aromatic structure of 1,10-phenanthroline and its derivatives allows them to intercalate into DNA.[8] This interaction is a key aspect of their biological activity. Platinum(II) complexes containing methylated derivatives of 1,10-phenanthroline, including **4-Methyl-1,10-phenanthroline**, have been synthesized and evaluated for their cytotoxic effects.[8] While the 4-methyl derivative itself showed lower activity compared to other methylated isomers in one study, this highlights the structure-activity relationship and the potential for designing novel therapeutic agents.[8]

DNA Intercalation and Potential Biological Effects

The interaction of **4-Methyl-1,10-phenanthroline**, particularly when complexed with a metal ion, with DNA is a critical area of study. This interaction can lead to various biological consequences.



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Caption: Interaction of a **4-Methyl-1,10-phenanthroline** metal complex with DNA.

Conclusion

4-Methyl-1,10-phenanthroline is a versatile and important molecule in the fields of chemistry and drug development. Its well-defined structure and predictable coordination behavior make it an excellent ligand for creating novel metal complexes with tailored properties. The ongoing research into its synthesis, reactivity, and biological interactions continues to open up new avenues for its application in catalysis, materials science, and medicinal chemistry. This guide provides a foundational understanding for researchers and scientists looking to explore the potential of this intriguing compound in their work.

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